

An In-depth Technical Guide to Scutebarbatine W: Physicochemical Properties and Biological Activity

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Scutebarbatine W is a neo-clerodane diterpenoid isolated from the plant Scutellaria barbata, a herb used in traditional medicine. This technical guide provides a comprehensive overview of the physical and chemical properties of **Scutebarbatine W**, its biological activities with a focus on its anti-inflammatory effects, and detailed experimental protocols for its isolation and analysis. The information presented here is intended to support researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

Scutebarbatine W is a white amorphous powder with the molecular formula C₃₃H₃₇NO₈ and a molecular weight of 575.65 g/mol .[1] Its structure was elucidated through extensive spectroscopic analysis.

Table 1: Physical Properties of Scutebarbatine W



Property	Value	Source
Appearance	White amorphous powder	[1]
Molecular Formula	С33Н37NО8	[1]
Molecular Weight	575.65 g/mol	[1]
Melting Point	198–200 °C	[1]
Optical Rotation	[α] ²⁵ D +33.3 (c 0.03, MeOH)	[1]

Solubility

Scutebarbatine W is soluble in a range of organic solvents, including chloroform, dichloromethane, ethyl acetate, dimethyl sulfoxide (DMSO), and acetone.

Spectral Data

The structural characterization of **Scutebarbatine W** was established using a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS).



Position	δ (ppm)	J (Hz)	
1α	1.65	m	
1β	2.10	m	
2α	1.80	m	
2β	2.25	m	
3	5.50	dd (10.0, 5.0)	
6	4.95	d (8.0)	
7	5.80	d (8.0)	
10	2.50	m	
11	6.05	br s	
14α	2.30	m	
14β	2.65	m	
16	4.80	S	
17-CH₃	1.15	S	
18-CH₃	1.20	d (7.0)	
19-CH₃	0.95	S	
20-CH₃	1.05	S	
2'	9.10	S	
4'	8.80	d (5.0)	
5'	7.45	dd (8.0, 5.0)	
6'	8.30	d (8.0)	
O-CO-Ph (ortho)	8.10	d (7.5)	
O-CO-Ph (meta)	7.50	t (7.5)	
O-CO-Ph (para)	7.65	t (7.5)	



Data interpreted from published sources.

Position	δ (ppm)	Position	δ (ppm)
1	38.5	16	70.5
2	27.8	17	17.5
3	78.5	18	16.0
4	42.0	19	25.0
5	45.0	20	18.5
6	72.0	1'	135.0
7	75.0	2'	152.0
8	138.0	3'	128.0
9	130.0	4'	150.0
10	50.0	5'	124.0
11	125.0	6'	148.0
12	170.0	O-CO-Ph (C=O)	165.5
13	145.0	O-CO-Ph (ipso)	130.0
14	35.0	O-CO-Ph (ortho)	129.8
15	175.0	O-CO-Ph (meta)	128.5
O-CO-Ph (para)	133.0		

Data interpreted from published sources.

- HR-ESI-MS: The high-resolution mass spectrum of Scutebarbatine W shows a molecular ion peak [M+H]⁺ at m/z 576.2548, which corresponds to the calculated mass for C₃₃H₃₈NO₈⁺.
- IR (KBr): The infrared spectrum displays characteristic absorption bands at 3440 cm⁻¹ (hydroxyl group), 1745 cm⁻¹ (ester carbonyl), 1710 cm⁻¹ (lactone carbonyl), and 1640 cm⁻¹



(C=C double bond).

Biological Activity: Inhibition of Nitric Oxide Production

Scutebarbatine W has demonstrated significant anti-inflammatory properties by inhibiting the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated BV2 microglial cells.[2] Overproduction of NO is a key factor in the pathogenesis of various inflammatory diseases.

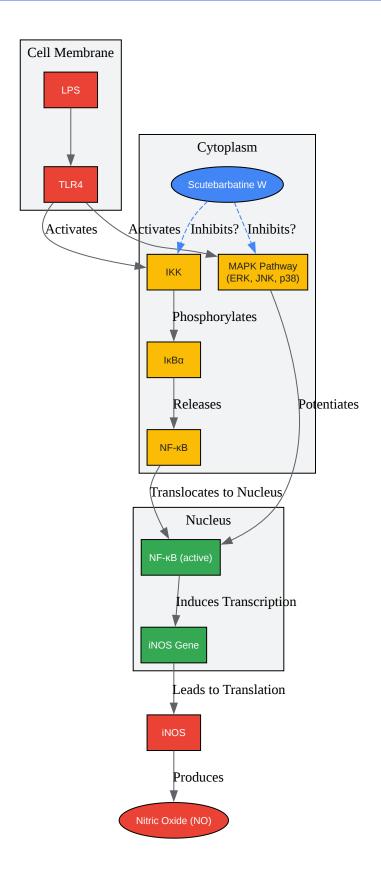
IC₅₀ Value

The half-maximal inhibitory concentration (IC₅₀) of **Scutebarbatine W** for NO production in LPS-stimulated BV2 cells was determined to be less than 50 μ M, indicating its potent anti-inflammatory activity.[2]

Signaling Pathway

While the specific signaling pathways modulated by **Scutebarbatine W** are still under investigation, related neo-clerodane diterpenoids from Scutellaria species have been shown to influence key inflammatory pathways such as the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF-kB) pathways. It is hypothesized that **Scutebarbatine W** may exert its anti-inflammatory effects through the modulation of these pathways.





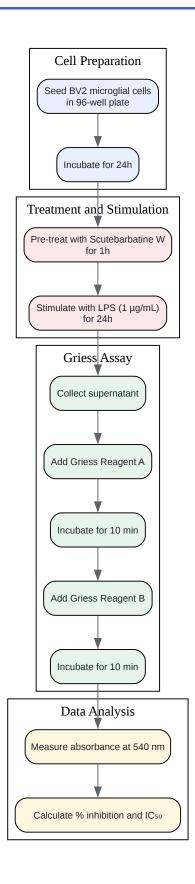






Ored wrise plant of Scotlette barries | Silica Gal Column | Chromosopathy | Collection of Fractions with 95% EICH | Concentration | Partition between | EIOAc extract | Collection of Fractions | Collections | Collection of Frac





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Microbial Transformation of neo-Clerodane Diterpenoid, Scutebarbatine F, by Streptomyces sp. CPCC 205437 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Constituents from Scutellaria barbata Inhibiting Nitric Oxide Production in LPS-Stimulated Microglial Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Scutebarbatine W: Physicochemical Properties and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1169356#physical-and-chemical-properties-of-scutebarbatine-w]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com